

# Efficacy of Flucarbazone Tank Mixes with Broadleaf Herbicides: A Comparative Guide

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## Compound of Interest

Compound Name: Flucarbazone

Cat. No.: B134062

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This guide provides an objective comparison of the performance of **flucarbazone** when tank-mixed with various broadleaf herbicides. The data presented is compiled from publicly available research and is intended to assist in the selection of effective weed management strategies.

## Executive Summary

**Flucarbazone** is a selective, post-emergence herbicide effective against grass weeds in cereal crops.[1][2] To broaden the weed control spectrum, it is commonly tank-mixed with herbicides targeting broadleaf weeds.[1] This guide examines the efficacy of such tank mixes, potential for antagonism, and provides available experimental data for comparison. The selection of a tank-mix partner should be based on the target weed species, crop stage, and environmental conditions to optimize performance and minimize the risk of reduced efficacy.

## Data Presentation: Performance of Flucarbazone Tank Mixes

The following tables summarize the available quantitative data on the efficacy of **flucarbazone** tank mixes against various weed species. It is important to note that direct comparative studies across all tank-mix combinations and weed species are limited.

Table 1: Efficacy of **Flucarbazone** and a Florasulam + MCPA Tank Mix on Broadleaf Weeds

Herbicide Treatment	Application Rate (g a.i./ha)	Melilotus officinalis (Yellow Sweet Clover)	Carthamus oxyacantha (Wild Safflower)	Sonchus oleraceus (Common Sowthistle)	Malcolmia africana (African Mustard)	Centaurea iberica (Iberian Starthistle)
Florasulam + MCPA	336 + 4	91%	95%	92%	100%	95%
Florasulam (alone)	85	-	-	-	-	-

Data extracted from a study on a pre-mixed formulation of Florasulam + MCPA. The study demonstrated significantly higher efficacy with the pre-mix compared to florasulam alone on the tested weeds.[3]

Table 2: Potential for Antagonism with **Flucarbazone** Tank Mixes on Grassy Weeds

Flucarbazone Tank Mix Partner	Target Weed	Observed Effect on Flucarbazone Efficacy
Fluroxypyr + Bromoxynil + MCPA	Green Foxtail (Setaria viridis)	12% decrease in visual control
Fluroxypyr + Bromoxynil (with or without MCPA)	Wild Oat (Avena fatua)	No significant decrease in efficacy

This data highlights the potential for antagonism, where the efficacy of **flucarbazone** on certain grass weeds can be reduced when mixed with specific broadleaf herbicides. The effect is species-dependent.

## Experimental Protocols

The data presented in this guide is based on field trials conducted to evaluate herbicide efficacy. While specific protocols for each cited study are not fully available, the following

represents a generalized methodology for conducting such trials based on established guidelines.[\[4\]](#)[\[5\]](#)[\[6\]](#)

#### 1. Experimental Design:

- Layout: Randomized Complete Block Design (RCBD) with a minimum of three to four replications.
- Plot Size: Typically at least 10 square meters to minimize edge effects and provide representative results.
- Controls: Inclusion of both untreated (weedy) and weed-free control plots for comparison.

#### 2. Application Parameters:

- Herbicide Rates: Applied at the manufacturer's recommended label rates and, in some research settings, at fractions or multiples of this rate to determine dose-response relationships.
- Crop and Weed Staging: Applications are timed to specific growth stages of both the crop (e.g., 2-leaf to flag leaf in wheat) and the target weeds (e.g., 2 to 6-leaf stage for broadleaf weeds) for optimal efficacy and crop safety.[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Spray Volume and Pressure: Applied with calibrated sprayers to ensure uniform coverage, typically using water volumes between 100 to 200 L/ha and appropriate nozzles and pressure to achieve a medium spray quality.[\[9\]](#)

#### 3. Data Collection and Evaluation:

- Efficacy Assessment: Weed control is typically assessed visually as a percentage of control compared to the untreated check at various intervals after application (e.g., 7, 14, 28, and 56 days).
- Biomass Reduction: In some studies, weed biomass is collected from a defined area within each plot, dried, and weighed to provide a quantitative measure of control.

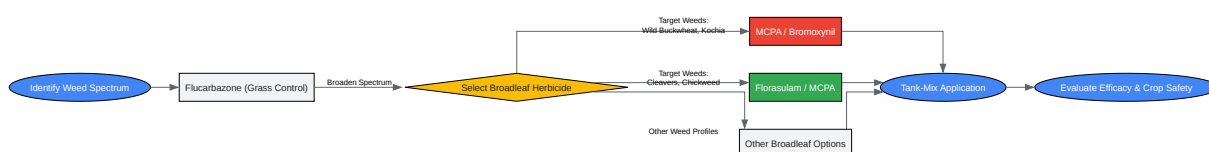
- Crop Tolerance: Crop injury is visually assessed on a percentage scale, noting any symptoms such as chlorosis, necrosis, or stunting.
- Yield Data: At crop maturity, plots are harvested to determine grain yield and assess the overall impact of the weed control treatment.

#### 4. Environmental Conditions:

- Detailed records of environmental conditions at the time of application are maintained, including temperature, relative humidity, wind speed, and soil moisture, as these factors can significantly influence herbicide performance.

## Signaling Pathways and Logical Relationships

The selection of an appropriate broadleaf herbicide to tank-mix with **flucarbazone** is a critical decision based on the weed spectrum present in the field. The following diagram illustrates the logical workflow for this selection process.



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Caption: Logical workflow for selecting a broadleaf herbicide tank-mix partner for **flucarbazone**.

## Conclusion

Tank-mixing **flucarbazone** with a suitable broadleaf herbicide is an effective strategy for achieving broad-spectrum weed control in cereal crops. While the available data indicates that combinations with herbicides containing florasulam and MCPA can provide excellent control of a range of broadleaf weeds, the potential for antagonism, particularly on grassy weeds when mixed with products containing bromoxynil and MCPA, must be considered.[3] The selection of a tank-mix partner should be guided by the specific weed pressures in a given field. Further quantitative, comparative studies would be beneficial to provide a more comprehensive understanding of the performance of various **flucarbazone** tank mixes.

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